

Structural Elucidation of 3-Propanoylbenzoic Acid: A Multi-Modal Spectroscopic Guide

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Compound of Interest

Compound Name: 3-Propanoylbenzoic acid

CAS No.: 74380-71-5

Cat. No.: B1314676

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Compound Profile:

- IUPAC Name: **3-Propanoylbenzoic acid**
- Molecular Formula: $C_{10}H_{10}O_3$
- Molecular Weight: 178.18 g/mol
- Core Structure: Disubstituted benzene (meta-positioning) featuring a carboxylic acid and a propanoyl (ethyl ketone) moiety.

Mass Spectrometry (MS): Fragmentation Logic

Objective: Confirm molecular weight and the specific alkyl chain length (propanoyl vs. acetyl/butanoyl) via electron ionization (EI).

Theoretical Fragmentation Pathway

Unlike longer alkyl chains, the propanoyl group in **3-propanoylbenzoic acid** lacks a

-hydrogen on the alkyl chain, precluding the standard McLafferty rearrangement involving the side chain. The mass spectrum is dominated by

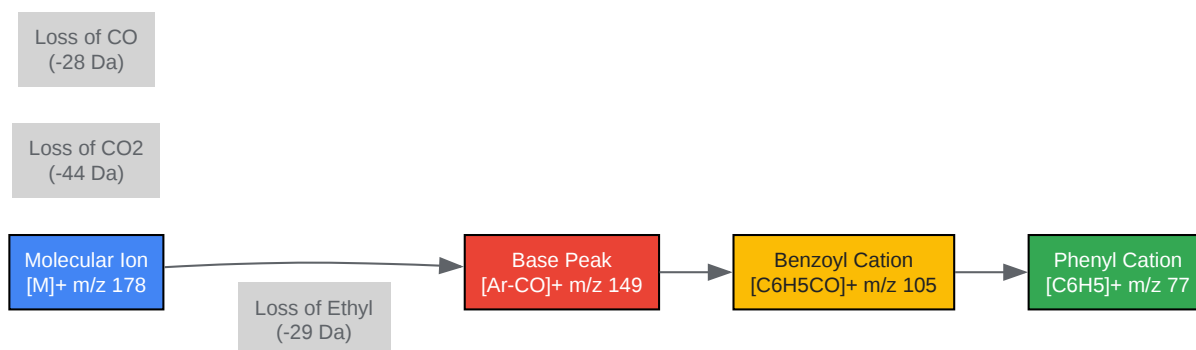
-cleavage.

m/z (Ion)	Identity	Mechanistic Origin	Relative Abundance (Est.)
178		Molecular Ion	Moderate
161		Loss of hydroxyl radical from COOH	Low
149		Base Peak. -cleavage of ethyl group.	100% (High)
133		Loss of carboxylic acid group	Moderate
121		Loss of propanoyl group (Ar-CO cleavage)	Moderate
105		Benzoyl cation (secondary fragmentation)	High
77		Phenyl cation	High

Diagnostic Insight

The transition from m/z 178

149 (loss of mass 29, ethyl radical) is the definitive fingerprint distinguishing this compound from 3-acetylbenzoic acid (which would lose mass 15, methyl) or 3-butanoylbenzoic acid (which would undergo McLafferty rearrangement to lose mass 28).



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Figure 1: Primary EI-MS fragmentation pathway driven by alpha-cleavage of the ketone.

Infrared Spectroscopy (FT-IR)

Objective: Differentiate the two carbonyl environments (Ketone vs. Acid).

The molecule possesses two distinct carbonyl groups. However, both are conjugated to the aromatic ring, which lowers their stretching frequencies, potentially causing overlap.

Functional Group	Wavenumber ()	Band Shape	Assignment Logic
O-H Stretch	2500–3300	Very Broad	Carboxylic acid dimer (O-H...O). Diagnostic "hump" obscuring C-H stretches.
C=O (Acid)	1690–1710	Strong	Conjugated carboxylic acid carbonyl.
C=O (Ketone)	1675–1685	Strong	Conjugated ketone. Often appears as a shoulder or split peak with the acid C=O.
C=C (Aromatic)	1580, 1450	Medium	Ring breathing modes.
C-H (Aliphatic)	2980, 2940	Weak/Sharp	Methyl/Methylene stretches of the propanoyl group.

Experimental Note: Analysis in the solid state (KBr pellet or ATR) typically results in broader carbonyl peaks due to lattice hydrogen bonding. Solution IR (CHCl_3) may resolve the two carbonyls more distinctly.

Nuclear Magnetic Resonance (NMR)

Objective: Definitive structural assignment using spin-spin coupling and chemical shift environments.

H-NMR Data (400 MHz, DMSO-)

Solvent Choice: DMSO-

is preferred over CDCl_3

to prevent dimerization of the carboxylic acid and ensure the acidic proton is visible (often broad ~13 ppm).

Position	(ppm)	Multiplicity	(Hz)	Integration	Assignment
COOH	13.10	Broad Singlet	-	1H	Carboxylic acid proton. [1]
H-2	8.45	Triplet (fine)	1.8	1H	Aromatic. Most deshielded due to flanking EWGs (COOH, COEt).
H-6	8.20	Ddd	7.8, 1.8, 1.2	1H	Aromatic. Ortho to COOH, Para to COEt.
H-4	8.15	Ddd	7.8, 1.8, 1.2	1H	Aromatic. Ortho to COEt, Para to COOH.
H-5	7.68	Triplet (t)	7.8	1H	Aromatic. Meta to both substituents.
-CH	3.05	Quartet (q)	7.2	2H	Methylene adjacent to ketone.
-CH	1.12	Triplet (t)	7.2	3H	Terminal methyl group.

Note: Chemical shifts are predicted based on substituent additivity rules (Z-values) for meta-disubstituted benzenes.

C-NMR Data (100 MHz, DMSO-)

Carbon Type	(ppm)	Description
C=O (Ketone)	200.4	Propanoyl carbonyl (deshielded).
C=O (Acid)	167.2	Carboxylic acid carbonyl.
C-1 (Quaternary)	131.5	Ipsso to COOH.
C-3 (Quaternary)	137.1	Ipsso to COEt.
C-6	133.4	CH ortho to COOH.
C-4	132.1	CH ortho to COEt.
C-2	129.8	CH between substituents.
C-5	129.2	CH meta to both.
-CH	31.8	Methylene.
-CH	8.2	Methyl.

Experimental Protocols

Protocol A: NMR Sample Preparation

Causality: Aromatic carboxylic acids often exhibit poor solubility in non-polar solvents and form dimers that complicate spectral interpretation.

- Massing: Weigh 10–15 mg of the solid sample into a clean vial.
- Solvation: Add 0.6 mL of DMSO- (99.9% D).

- Why DMSO? It disrupts hydrogen bonding dimers, sharpening the aromatic peaks and stabilizing the COOH proton signal.
- Transfer: Filter the solution through a cotton plug into a 5mm NMR tube to remove particulates that cause magnetic field inhomogeneity.
- Acquisition: Run 16 scans (minimum) with a relaxation delay () of 5 seconds to allow full relaxation of the quaternary carbons if performing quantitative analysis.

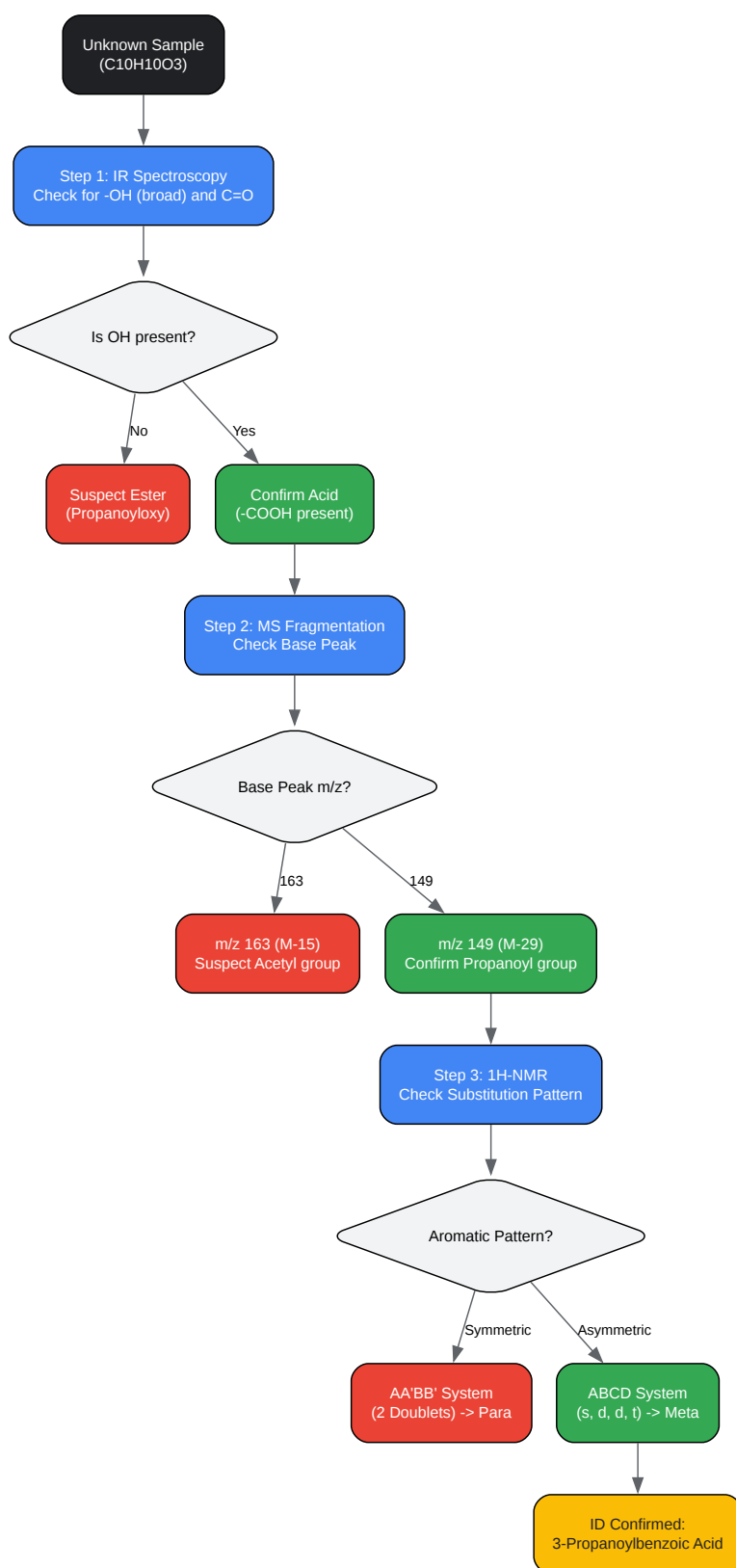
Protocol B: GC-MS Derivatization (Optional but Recommended)

Causality: Carboxylic acids tail badly on non-polar GC columns due to hydrogen bonding. Methylation improves peak shape and sensitivity.

- Reagent: Dissolve 5 mg sample in 0.5 mL methanol.
- Catalyst: Add 0.5 mL of 14% BF₃·OEt₂ in methanol or TMS-Diazomethane.
- Reaction: Heat at 60°C for 15 minutes.
- Extraction: Add 1 mL Hexane and 1 mL water. Vortex.
- Analysis: Inject the upper Hexane layer.
 - Note: The molecular ion will shift to m/z 192 (Methyl ester).

Integrated Elucidation Workflow

The following diagram illustrates the logical flow for confirming **3-propanoylbenzoic acid** against potential isomers (e.g., 4-propanoylbenzoic acid or ester isomers).



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Figure 2: Logical decision tree for excluding isomers using multi-modal spectroscopy.

References

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Sources

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